

"2-chloro-3-phenyl-DL-alanine" storage and handling best practices

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Compound of Interest

Compound Name: 2-chloro-3-phenyl-DL-alanine

Cat. No.: B7797279

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Technical Support Center: 2-Chloro-3-phenyl-DL-alanine

Welcome to the technical support center for **2-chloro-3-phenyl-DL-alanine**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth knowledge and practical guidance for the effective storage, handling, and utilization of this compound in your experiments. Here, we address common questions and troubleshooting scenarios to ensure the integrity and success of your research.

Frequently Asked Questions (FAQs)

What is the recommended long-term storage condition for 2-chloro-3-phenyl-DL-alanine?

For long-term stability, it is recommended to store **2-chloro-3-phenyl-DL-alanine** at -20°C.[1] The compound should be stored in a tightly sealed container in a dry and cool place.[2][3] Proper storage is crucial to prevent degradation and maintain the purity of the compound, which is essential for reproducible experimental results. One manufacturer suggests that the L-isomer is stable for at least four years when stored at -20°C.[1]

How should I handle 2-chloro-3-phenyl-DL-alanine in the laboratory?

Safe handling of any chemical is paramount. For **2-chloro-3-phenyl-DL-alanine**, it is advised to handle it in a well-ventilated area to avoid inhalation of dust.[2][4] Always wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety glasses, and a lab coat.[4][5] Avoid direct contact with skin and eyes.[2][4] After handling, wash your hands thoroughly with soap and water.[4] Do not eat, drink, or smoke in the laboratory where this compound is being handled.[4]

What are the known safety hazards associated with 2-chloro-3-phenyl-DL-alanine?

Based on data for related compounds, **2-chloro-3-phenyl-DL-alanine** may be harmful if swallowed and may cause an allergic skin reaction.[4] It is crucial to avoid creating dust when handling the solid form.[2][4] In case of accidental contact, follow these first-aid measures:

- If on skin: Wash with plenty of soap and water. If skin irritation or a rash occurs, seek medical advice.[4]
- If swallowed: Call a poison center or doctor if you feel unwell and rinse your mouth with water.[4][5]
- If inhaled: Move the person to fresh air. If breathing is difficult, provide artificial respiration.[5]
- If in eyes: Rinse cautiously with water for several minutes.[5]

What is the solubility of 2-chloro-3-phenyl-DL-alanine?

The solubility of **2-chloro-3-phenyl-DL-alanine** is not extensively documented for a wide range of solvents. However, based on information for the L-isomer, it is slightly soluble in ethanol.[1] For its parent compound, phenylalanine, solubility in water is influenced by pH and temperature.[6][7] It is more soluble in alkaline solutions where the carboxylic acid group is deprotonated.[6] When preparing solutions, it is recommended to start with a small amount of the compound in the desired solvent and use techniques such as vortexing or sonication to aid dissolution.

Solvent	Solubility	Reference
Ethanol	Slightly soluble	[1]
Water	Solubility is pH-dependent	[6]

Troubleshooting Guide

Issue 1: Inconsistent Experimental Results

Potential Cause: Degradation of the compound due to improper storage.

Troubleshooting Steps:

- **Verify Storage Conditions:** Confirm that the compound has been consistently stored at -20°C and protected from moisture.
- **Check for Physical Changes:** Inspect the compound for any changes in color or consistency, which might indicate degradation. The appearance should be an off-white to white solid powder.[3]
- **Perform a Quality Control Check:** If possible, run a simple analytical test, such as a melting point determination or a thin-layer chromatography (TLC) analysis, to check the purity of the compound against a reference standard. The melting point for a related compound, 4-Chloro-DL-phenylalanine, is in the range of 240 - 265 °C.[3]
- **Use a Fresh Stock:** If degradation is suspected, it is best to use a fresh, unopened vial of the compound for subsequent experiments.

Issue 2: Difficulty in Dissolving the Compound

Potential Cause: Incorrect solvent or pH.

Troubleshooting Steps:

- **Consult Solubility Data:** As mentioned, **2-chloro-3-phenyl-DL-alanine** has limited solubility. For aqueous solutions, the pH can significantly impact solubility.[6]

- **Adjust pH:** If using an aqueous buffer, try adjusting the pH to a more alkaline range to facilitate the dissolution of the carboxylic acid group.
- **Co-solvents:** Consider the use of a small amount of a co-solvent like ethanol or DMSO to aid in dissolving the compound before diluting it with your aqueous buffer. Be mindful of the final concentration of the organic solvent in your experiment, as it may affect your biological system.
- **Gentle Heating:** Gentle warming of the solution can also help in dissolving the compound. However, be cautious as excessive heat may lead to degradation.

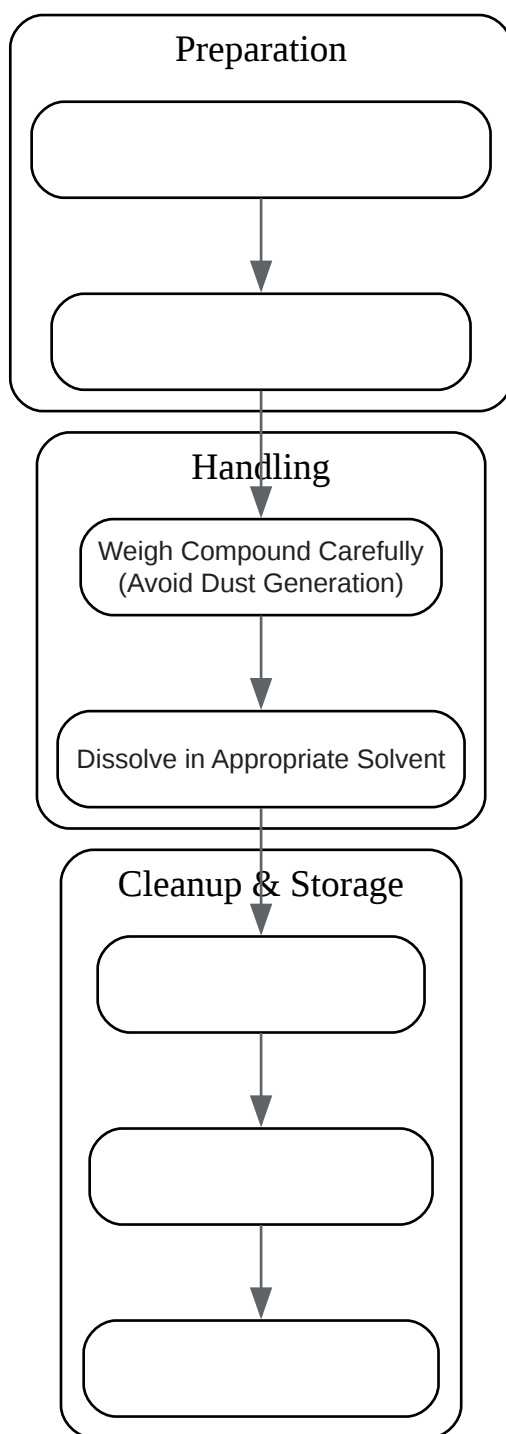
Experimental Protocols

Protocol: Preparation of a Stock Solution

- **Pre-weighing Preparation:** Allow the vial of **2-chloro-3-phenyl-DL-alanine** to equilibrate to room temperature before opening to prevent condensation of moisture onto the compound.
- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of the compound using an analytical balance.
- **Dissolution:** Add the appropriate solvent (e.g., ethanol or a suitable buffer) to the weighed compound.
- **Mixing:** Vortex or sonicate the solution until the compound is completely dissolved. Gentle warming may be applied if necessary.
- **Storage of Stock Solution:** Store the stock solution in a tightly sealed vial at -20°C or -80°C for long-term use. For short-term use, it can be stored at 4°C, but stability under these conditions should be verified.

Visualized Workflows

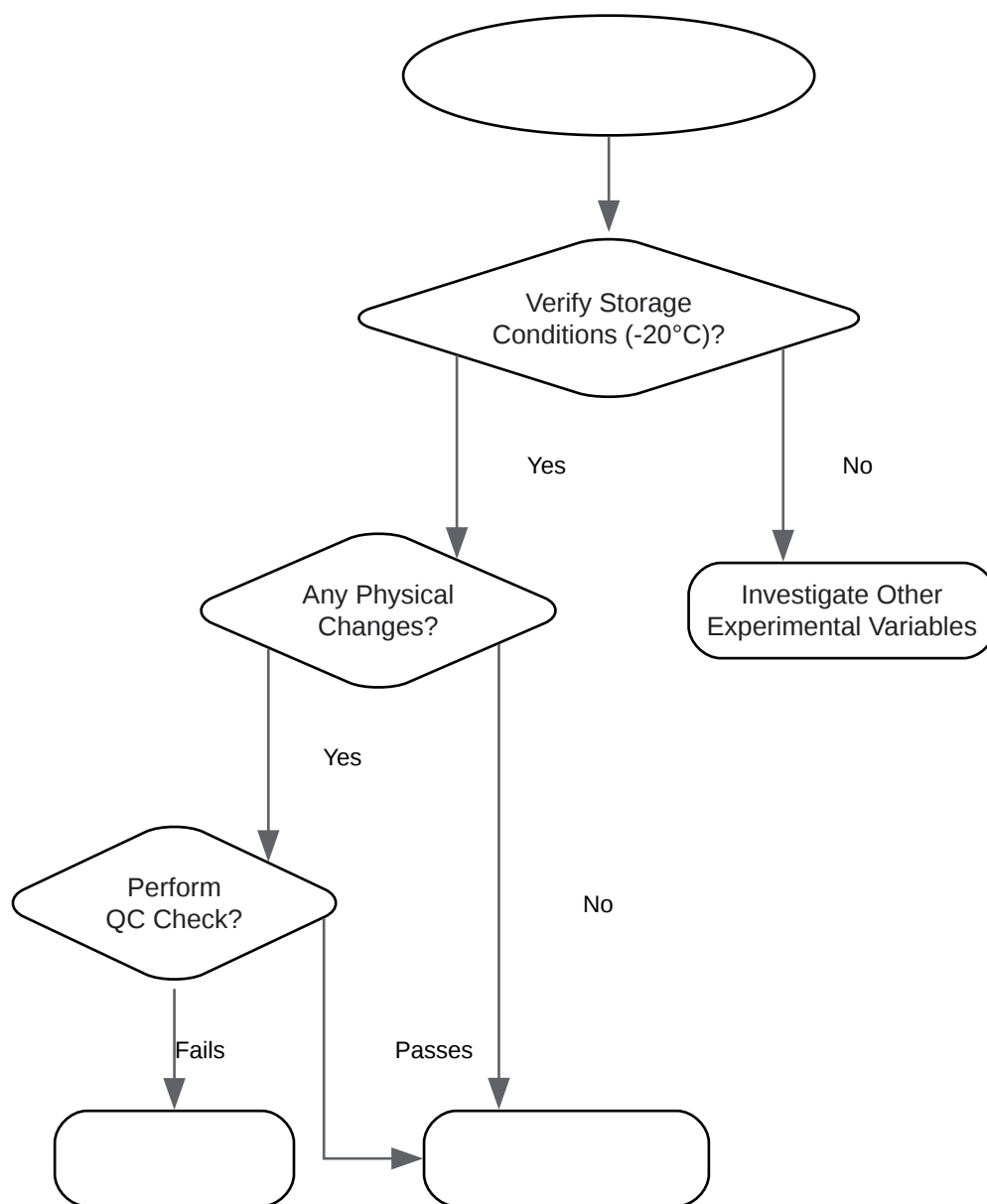
Safe Handling Workflow



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Caption: A workflow for the safe handling of **2-chloro-3-phenyl-DL-alanine**.

Troubleshooting Inconsistent Results



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Caption: A decision tree for troubleshooting inconsistent experimental results.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 14091-11-3 Name: 2-chloro-3-phenyl-DL-alanine [xixisys.com]
- 3. assets.thermofisher.cn [assets.thermofisher.cn]
- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. solubilityofthings.com [solubilityofthings.com]
- 7. researchgate.net [researchgate.net]
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